

# Spectroscopic and Analytical Profile of 5-Fluoro-2-(trifluoromethyl)phenylacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Fluoro-2-(Trifluoromethyl)Phenylacetic Acid

Cat. No.: B1302116

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of the spectroscopic and analytical methodologies for the characterization of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** (CAS No. 239135-52-5). While specific experimental spectroscopic data for this compound is not widely available in public databases, this document outlines the expected physicochemical properties and provides detailed, representative experimental protocols for its analysis using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy. This guide is intended to serve as a practical resource for researchers in the fields of medicinal chemistry, material science, and drug development, offering standardized procedures for the rigorous characterization of this and similar fluorinated aromatic compounds.

## Introduction

**5-Fluoro-2-(trifluoromethyl)phenylacetic acid** is a fluorinated aromatic carboxylic acid of interest in various chemical and pharmaceutical research domains. Its structural complexity, featuring both a fluorine atom and a trifluoromethyl group on the phenyl ring, necessitates a multi-technique approach for unambiguous characterization. This guide details the standard spectroscopic methods employed for the structural elucidation and purity assessment of such compounds.

## Physicochemical Properties

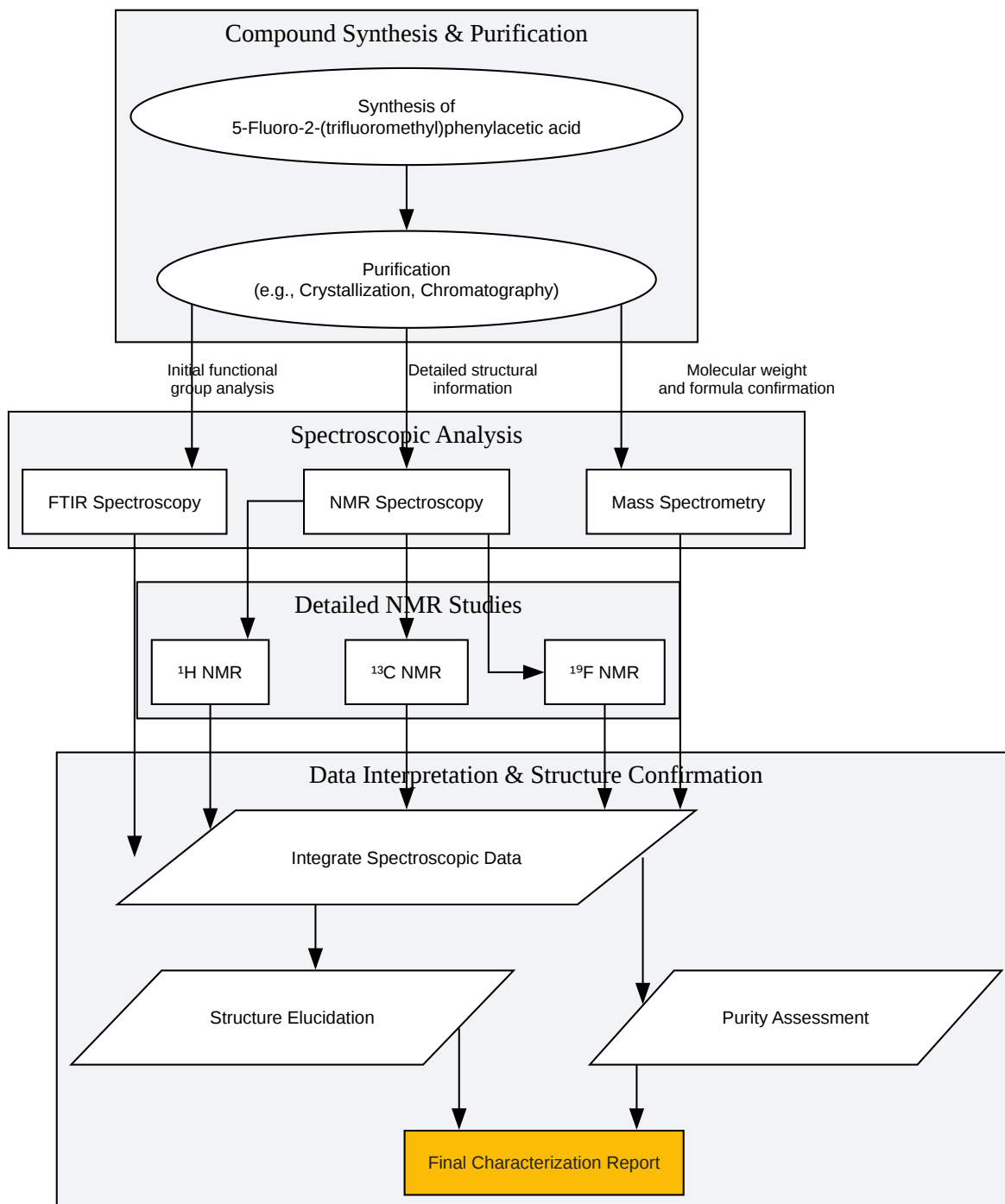
A summary of the key physical and chemical properties of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** is presented in Table 1. This data is compiled from various chemical supplier databases.

Table 1: Physicochemical Properties of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid**

| Property          | Value  |
|-------------------|--|
| CAS Number        | 239135-52-5  |
| Molecular Formula | C <sub>9</sub> H <sub>6</sub> F <sub>4</sub> O <sub>2</sub>            |
| Molecular Weight  | 222.14 g/mol   |
| Appearance        | Solid  |
| Melting Point     | 112-115 °C   |
| Boiling Point     | 241.4 °C at 760 mmHg (Predicted)                                       |
| InChI             | 1S/C9H6F4O2/c10-6-1-2-7(9(11,12)13)5(3-6)4-8(14)15/h1-3H,4H2,(H,14,15) |
| SMILES            | O=C(O)Cc1cc(F)ccc1C(F)(F)F   |

## Spectroscopic Analysis Workflow

The structural characterization of a novel or synthesized compound like **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** typically follows a logical workflow to ensure comprehensive analysis. The following diagram illustrates this general process.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)